

Unveiling the Repellent Power of Methyl Ketones: A Comparative Analysis

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Compound of Interest

Compound Name: 2-Decanone

Cat. No.: B165314

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For researchers, scientists, and drug development professionals, this guide offers an objective comparison of the repellent efficacy of methyl ketones against other common alternatives, supported by experimental data and detailed methodologies. We delve into the mechanisms of action and provide clear visualizations to facilitate a deeper understanding of this promising class of insect repellents.

Quantitative Analysis of Repellent Efficacy

Methyl ketones, particularly 2-undecanone, have demonstrated significant repellent properties against a variety of arthropods. The following table summarizes the performance of methyl ketones in comparison to other well-established repellents like DEET and Picaridin, based on data from various laboratory and field studies. Efficacy is primarily measured by Complete Protection Time (CPT), which denotes the duration from application to the first confirmed insect bite or landing.

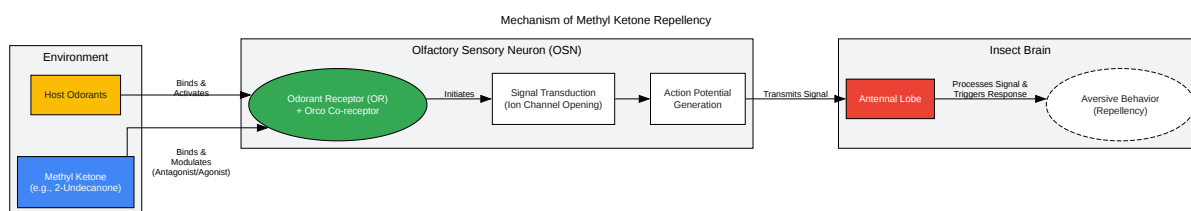
Active Ingredient	Concentration	Test Species	Mean Protection Time (Hours)	Percent Repellency	Study Notes
2-Undecanone (BioUD®)	7.75%	Aedes aegypti	~5.0 - 6.0	80.4% (avg. over 6h)	Arm-in-cage assay; comparable to 7% DEET. [1]
2-Undecanone	15%	Aedes aegypti	0.3 (in Aroma Land lotion)	-	Arm-in-cage assay; formulation dependent.
2-Tridecanone	10%	Anopheles gambiae	Comparable to DEET	-	Dose-dependent response observed. [2]
DEET	7%	Aedes aegypti	~6.0	80.2% (avg. over 6h)	Arm-in-cage study directly comparing with BioUD®. [1]
DEET	15%	Aedes aegypti	>6.0	96.6% (avg. over 6h)	Arm-in-cage study directly comparing with BioUD®. [1]
DEET	23.8%	Aedes aegypti	~5.0	-	Laboratory controlled study.
Picaridin	20%	Aedes aegypti	~6.8	>97% over 5 hours	-

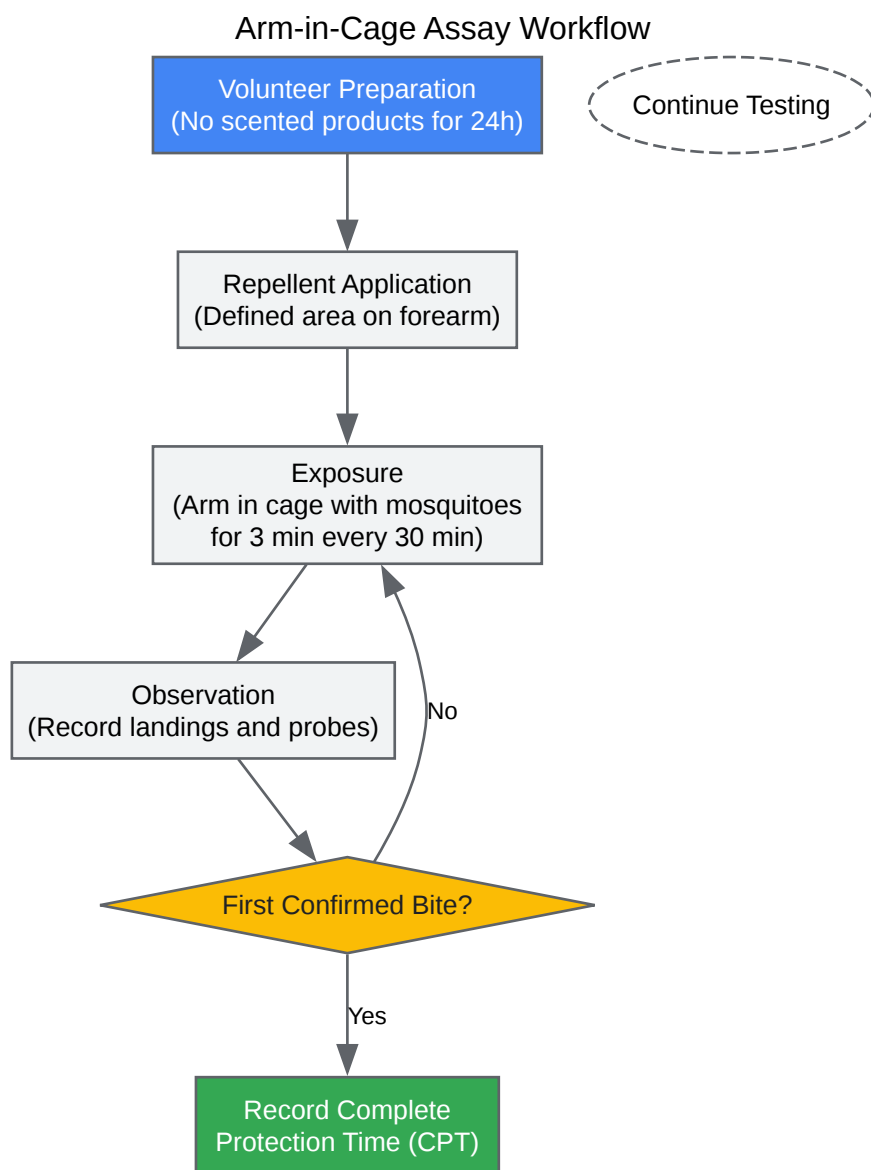
Nepetalactone (Catnip Oil)	1.0%	Aedes aegypti	~2.0	>95% (at 2 hours)	Landing rate inhibition assay. [1]
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Mechanism of Action: The Olfactory Pathway

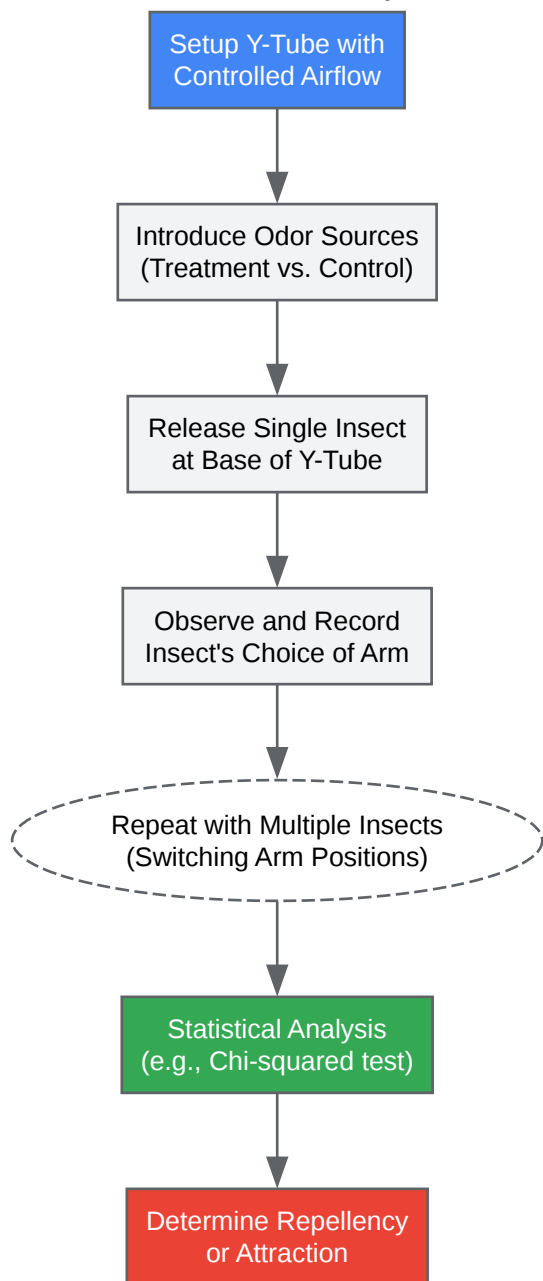
Insect repellents primarily function by interacting with the insect's olfactory system, disrupting their ability to locate a host. Methyl ketones, such as 2-undecanone, act as modulators of odorant receptors (ORs) located on the dendrites of olfactory sensory neurons (OSNs) in insects. This interaction can either be agonistic (activating the receptor) or antagonistic (blocking the receptor), leading to a confused or aversive behavioral response in the insect.

The binding of a repellent molecule to an OR initiates a signal transduction cascade within the OSN. This typically involves the opening of ion channels, leading to a change in the neuron's membrane potential and the generation of an action potential. This electrical signal is then transmitted to the antennal lobe of the insect brain, where the olfactory information is processed, ultimately resulting in the insect being repelled from the source of the odor.

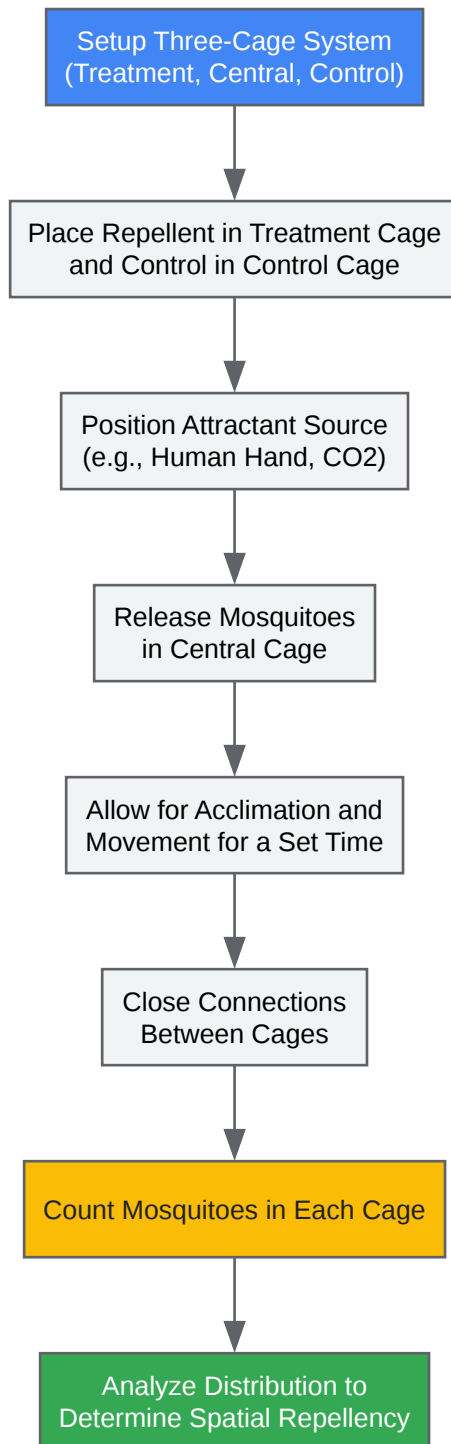




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References

- 1. In the arm-in-cage test, topical repellents activate mosquitoes to disengage upon contact instead of repelling them at distance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Arm in cage test | LITE [lite.lstmed.ac.uk]
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